

AChE-IN-14 dosage and administration guidelines

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Compound of Interest

Compound Name: AChE-IN-14

Cat. No.: B15143275

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Application Notes and Protocols for AChE-IN-14

For Researchers, Scientists, and Drug Development Professionals

Introduction

AChE-IN-14 is a charged thienobenzo-1,2,3-triazole derivative identified as a potent, non-selective inhibitor of both acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). Notably, it demonstrates significantly higher potency against BChE. These characteristics suggest its potential as a lead compound for the development of therapeutic agents targeting neurodegenerative diseases where both cholinesterases play a role. This document provides detailed guidelines for the dosage and administration of **AChE-IN-14** in research settings, based on available preclinical data.

Physicochemical Properties

Property	Value
Compound Name	AChE-IN-14 (Derivative 14)
Molecular Formula	C ₂₀ H ₁₈ N ₃ S ⁺
Appearance	Not specified
Solubility	Soluble in DMSO for in vitro assays

In Vitro Dosage and Administration

Cholinesterase Inhibition Assay Data

The following table summarizes the in vitro inhibitory activity of **AChE-IN-14** against human acetylcholinesterase (AChE) and human butyrylcholinesterase (BChE).

Enzyme	IC ₅₀ (μM)
Acetylcholinesterase (AChE)	3.62[1]
Butyrylcholinesterase (BChE)	0.098[1][2][3]

Experimental Protocol: In Vitro Cholinesterase Inhibition Assay (Ellman's Method)

This protocol outlines the spectrophotometric method for determining the inhibitory activity of **AChE-IN-14** on AChE and BChE.

Materials:

- AChE (from human erythrocytes)
- BChE (from human serum)
- Acetylthiocholine iodide (ATCI) - substrate for AChE
- Butyrylthiocholine iodide (BTCl) - substrate for BChE
- 5,5'-dithio-bis(2-nitrobenzoic acid) (DTNB) - Ellman's reagent
- Phosphate buffer (pH 8.0)
- **AChE-IN-14**
- 96-well microplates
- Microplate reader

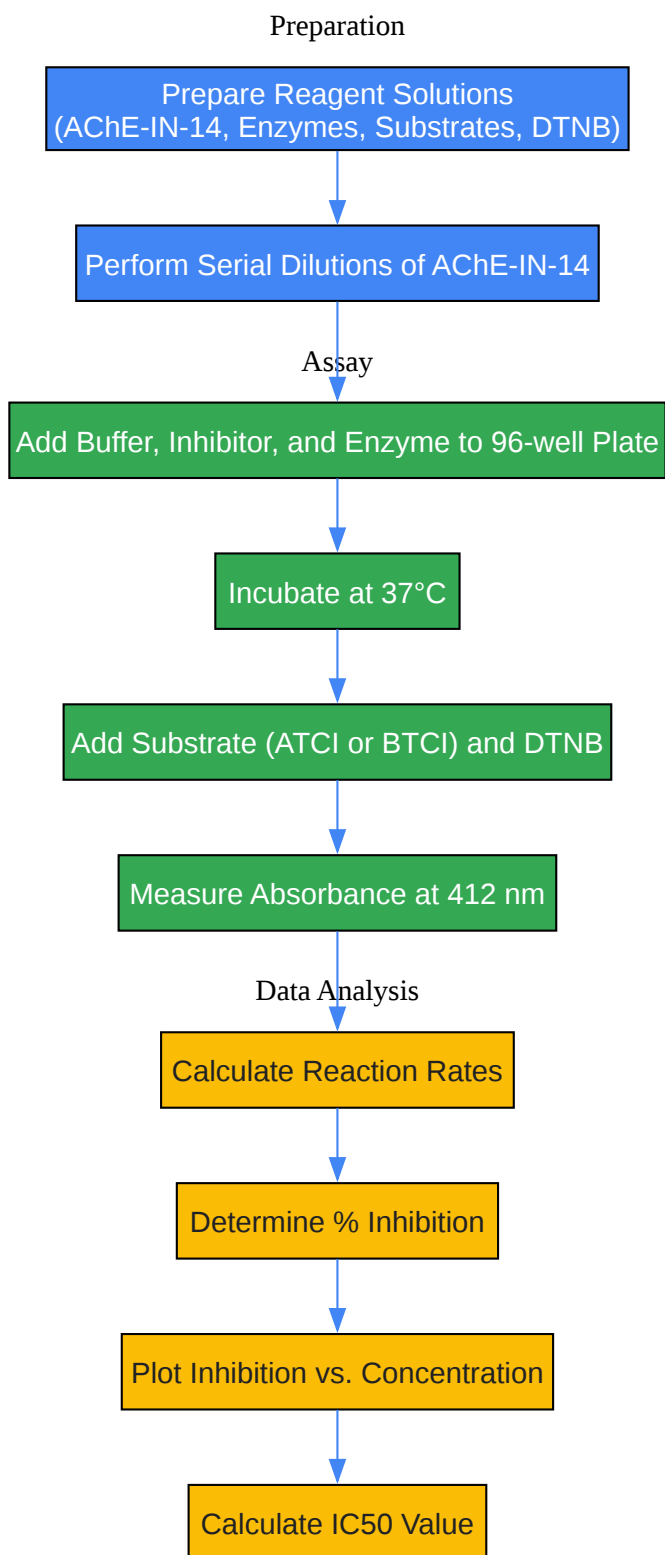
Procedure:

- Prepare Reagent Solutions:
 - Prepare a stock solution of **AChE-IN-14** in DMSO.
 - Prepare serial dilutions of **AChE-IN-14** in phosphate buffer.
 - Prepare solutions of AChE and BChE in phosphate buffer.
 - Prepare solutions of ATCI and BTCl in deionized water.
 - Prepare a solution of DTNB in phosphate buffer.
- Assay Protocol:
 - In a 96-well plate, add the following to each well:
 - Phosphate buffer
 - **AChE-IN-14** solution at various concentrations
 - AChE or BChE enzyme solution
 - Incubate the plate at a controlled temperature (e.g., 37°C) for a specified time (e.g., 15 minutes).
 - Add the substrate (ATCI for AChE or BTCl for BChE) to initiate the reaction.
 - Add DTNB solution.
 - Immediately measure the absorbance at 412 nm using a microplate reader.
 - Continue to measure the absorbance at regular intervals for a set period.
- Data Analysis:
 - Calculate the rate of reaction for each concentration of **AChE-IN-14**.

- Determine the percentage of inhibition for each concentration relative to the control (no inhibitor).
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
- Calculate the IC_{50} value, which is the concentration of **AChE-IN-14** that causes 50% inhibition of the enzyme activity, using a suitable software.

Experimental Workflows and Signaling Pathways

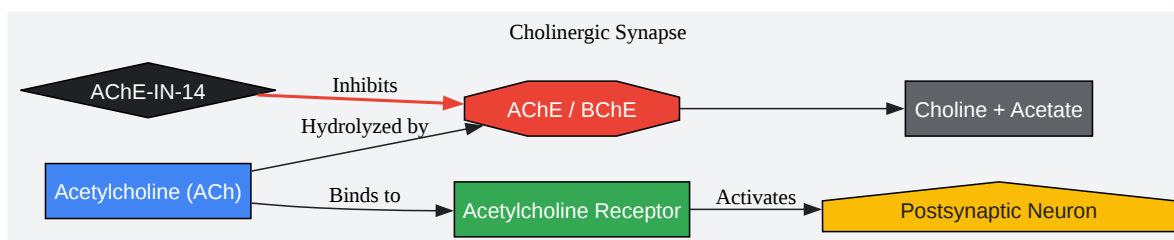
Experimental Workflow for In Vitro Cholinesterase Inhibition Assay



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Caption: Workflow for determining the IC₅₀ of **AChE-IN-14**.

Simplified Signaling Pathway of Cholinesterase Inhibition



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Caption: Inhibition of acetylcholine hydrolysis by **AChE-IN-14**.

In Vivo Dosage and Administration

Currently, there is no publicly available data on the in vivo dosage and administration of **AChE-IN-14** in animal models. Further research is required to establish appropriate dosage, administration routes, and pharmacokinetic and pharmacodynamic profiles for in vivo studies.

Safety and Handling

As with any research chemical, appropriate safety precautions should be taken when handling **AChE-IN-14**. This includes the use of personal protective equipment (PPE) such as gloves, lab coats, and safety glasses. Work should be conducted in a well-ventilated area. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) if available.

Conclusion

AChE-IN-14 is a promising dual cholinesterase inhibitor with a notable preference for BChE. The provided in vitro protocols offer a starting point for researchers investigating its biological activity. The absence of in vivo data highlights a key area for future research to explore its therapeutic potential further.

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References

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